

2-Fluoro-5-methoxybenzene-1-sulfonyl chloride safety and handling

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Compound of Interest

Compound Name: 2-Fluoro-5-methoxybenzene-1-sulfonyl chloride

Cat. No.: B090097

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An In-depth Technical Guide to the Safe Handling of **2-Fluoro-5-methoxybenzene-1-sulfonyl chloride**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-Fluoro-5-methoxybenzene-1-sulfonyl chloride** (CAS No. 1214334-01-6).^{[1][2]} Given the limited availability of specific quantitative data for this compound, this document incorporates safety protocols for the broader class of sulfonyl chlorides and closely related analogs to ensure a conservative and protective approach to its handling.

Hazard Identification and Classification

2-Fluoro-5-methoxybenzene-1-sulfonyl chloride is a hazardous chemical that requires careful handling to prevent adverse health effects. The primary hazards associated with this compound are its corrosive nature and potential for causing severe irritation.

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1]
Skin Corrosion/Irritation	Category 1B/1C	H314: Causes severe skin burns and eye damage.[1]
Serious Eye Damage/Eye Irritation	Category 1	H314: Causes severe skin burns and eye damage.[1]
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation.[1]

Note: The GHS classification is based on available data for **2-Fluoro-5-methoxybenzene-1-sulfonyl chloride**. In the absence of specific data, classifications for structurally similar sulfonyl chlorides have been considered.

Physical and Chemical Properties

Detailed physical and chemical property data for **2-Fluoro-5-methoxybenzene-1-sulfonyl chloride** are not extensively documented in publicly available sources. The following table includes available information and general properties of related sulfonyl chlorides.

Property	Value
Molecular Formula	C7H6ClFO3S[2]
Molecular Weight	224.64 g/mol [2]
Appearance	Light yellow to yellow solid-liquid mixture[3]
Storage Temperature	2-8°C under inert gas (nitrogen or Argon)[3]

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **2-Fluoro-5-methoxybenzene-1-sulfonyl chloride**.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling this chemical to determine the appropriate PPE. The following table outlines the recommended PPE.

Body Part	Recommended Protection	Specification
Eyes/Face	Safety goggles and face shield	Tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US).[4] A face shield should be worn in addition to goggles.
Skin	Chemical-resistant gloves and protective clothing	Wear fire/flammable resistant and impervious clothing.[4] Nitrile or neoprene gloves are recommended. Regularly inspect gloves for signs of degradation.
Respiratory	Respirator	In case of insufficient ventilation or potential for aerosol generation, use a full-face respirator with an appropriate cartridge.

Handling Procedures

- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood.
- Incompatible Materials: Avoid contact with water, strong bases, and alcohols. Sulfonyl chlorides can react vigorously with water, producing acidic and hazardous fumes.
- General Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in areas where the chemical is used.

Storage Conditions

- Store in a cool, dry, and well-ventilated place.
- Keep containers tightly closed to prevent moisture contamination.

- Store away from incompatible materials.

Emergency Procedures

Immediate and appropriate response is crucial in the event of an emergency.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [4]
Skin Contact	Immediately take off all contaminated clothing. Wash the affected area with soap and plenty of water. Seek immediate medical attention. [4]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [4]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately. [4]

Accidental Release Measures

In case of a spill, follow these steps:

- Evacuate: Immediately evacuate personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Contain: Use a non-combustible absorbent material like sand or earth to contain the spill. Do not use water.

- Collect: Carefully collect the absorbed material into a suitable, labeled container for disposal.
- Decontaminate: Clean the spill area thoroughly.

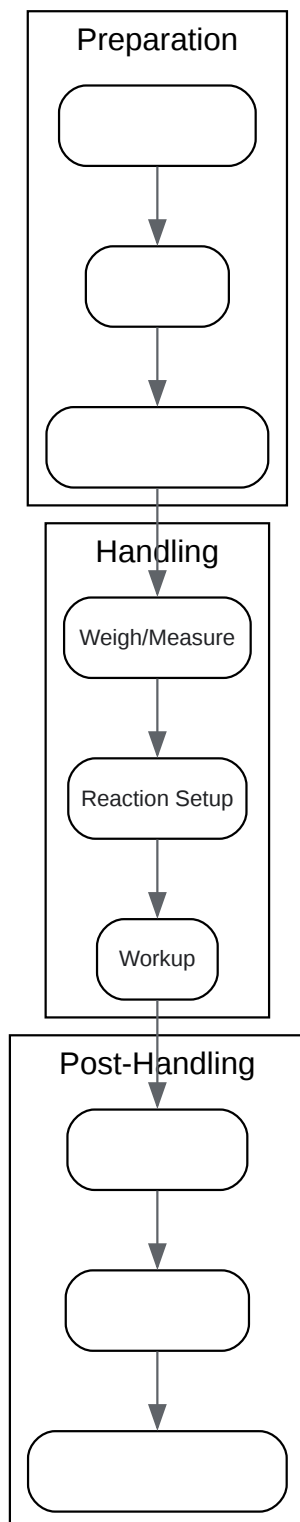
Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.^[4]
- Unsuitable Extinguishing Media: Do not use water, as it can react with the substance to produce hazardous fumes.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Experimental Protocols and Workflows

The following diagrams illustrate the recommended workflows for handling **2-Fluoro-5-methoxybenzene-1-sulfonyl chloride** and responding to emergencies.

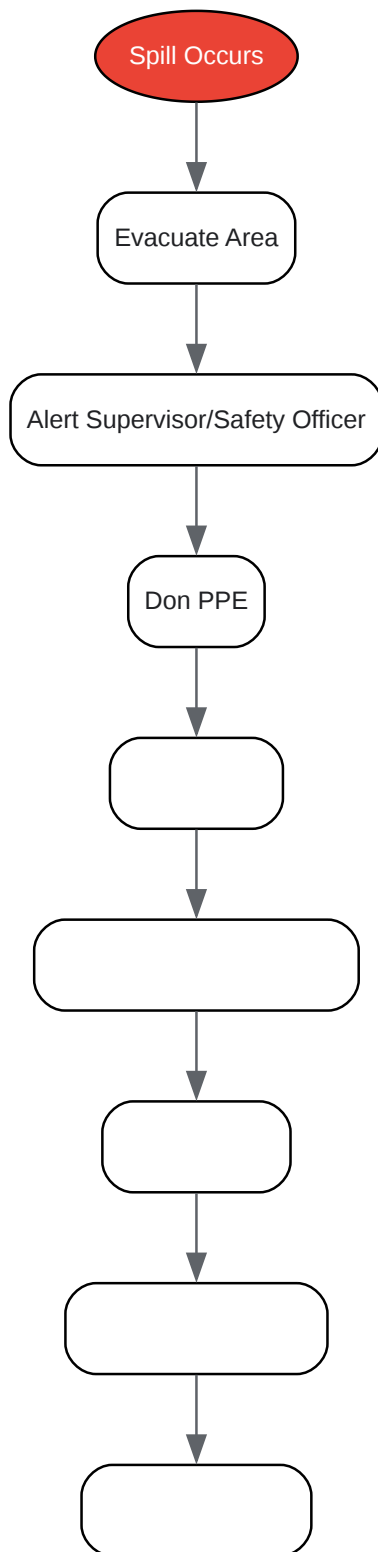
Safe Handling Workflow



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Caption: A generalized workflow for safely handling hazardous chemicals.

Emergency Spill Response



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Caption: Step-by-step procedure for responding to a chemical spill.

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